

Application Notes and Protocols for High-Throughput Screening Using a TRPV4 Agonist

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Compound of Interest

Compound Name: 6-Chloro-1,3-dihydropyrrolo[3,2-
B]pyridin-2-one

Cat. No.: B170136

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For Researchers, Scientists, and Drug Development Professionals

Introduction

High-throughput screening (HTS) is a cornerstone of modern drug discovery, enabling the rapid assessment of large compound libraries for their effects on specific biological targets. One such target of significant interest is the Transient Receptor Potential Vanilloid 4 (TRPV4) channel, a calcium-permeant ion channel involved in a multitude of physiological processes, including mechanosensation, osmosensation, and temperature sensing. Dysregulation of TRPV4 has been implicated in various pathologies, making it a compelling target for therapeutic intervention.

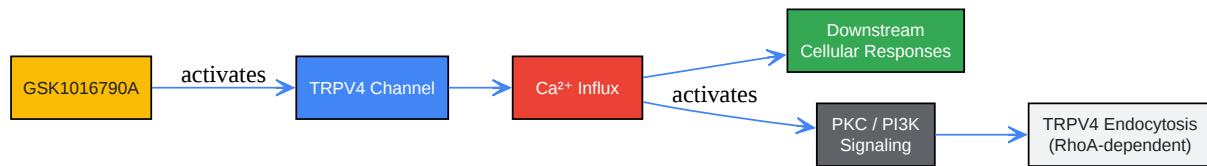
A key tool for investigating TRPV4 function and for screening for its modulators is GSK1016790A, a potent and selective TRPV4 agonist.^{[1][2][3]} This compound robustly activates TRPV4 channels, leading to an influx of calcium ions (Ca²⁺) into the cell.^{[1][2]} This influx can be readily detected using fluorescent calcium indicators, providing a reliable and scalable readout for HTS assays. These application notes provide detailed protocols for utilizing GSK1016790A in cell-based HTS campaigns to identify novel TRPV4 modulators.

Compound Profile: GSK1016790A

Parameter	Value	Species/Cell Type	Reference
Target	Transient Receptor Potential Vanilloid 4 (TRPV4)	Human, Mouse	[2]
Mechanism of Action	Potent and selective agonist	-	[1] [2] [3]
EC50 (hTRPV4)	2.1 nM	HEK cells	[1] [2]
EC50 (mTRPV4)	18 nM	HEK cells	[1] [2]
EC50	34 nM	Choroid plexus epithelial cells	[2]
EC50 (Cytoplasmic Aggregation)	31 nM	HEK293 cells	[4]
Effective Concentration	100 nM for near-maximal effect	HEK293 cells	[4]

Signaling Pathway

Activation of TRPV4 by GSK1016790A initiates a signaling cascade centered around an increase in intracellular calcium. This influx can trigger various downstream events, including the activation of protein kinase C (PKC) and phosphoinositide 3-kinase (PI3K), which are involved in the subsequent endocytosis and trafficking of the TRPV4 channel.[\[5\]](#)



Assay Preparation

Plate TRPV4-expressing cells in microplates

Load cells with a calcium-sensitive dye

Screening

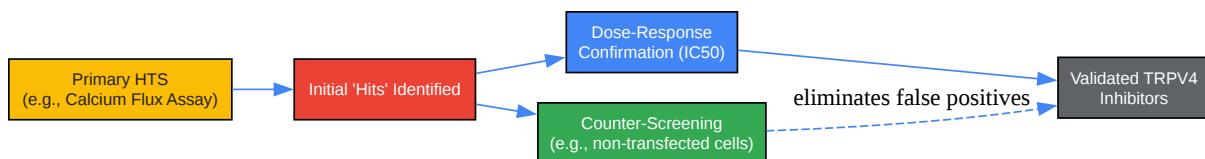
Add test compounds (from library)

Add GSK1016790A to stimulate TRPV4

Data Acquisition & Analysis

Measure fluorescence (e.g., FLIPR, FlexStation)

Analyze data to identify 'hits'

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